

2-(4-Cyclohexylphenoxy)ethanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-(4-Cyclohexylphenoxy)ethanol

Cat. No.: B085848

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **2-(4-Cyclohexylphenoxy)ethanol**. It is intended for use by trained professionals in a laboratory or industrial setting. All users should consult the primary literature and their institution's safety protocols before handling this chemical.

Section 1: Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **2-(4-Cyclohexylphenoxy)ethanol**. The following table includes calculated data from publicly available chemical databases and should be used as an estimation.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ O ₂	PubChem CID 160168
Molecular Weight	220.31 g/mol	PubChem CID 160168
Appearance	No data available	-
Boiling Point	No data available	-
Melting Point	No data available	-
Solubility	No data available	-
Vapor Pressure	No data available	-
Density	No data available	-

Section 2: Hazard Identification and Classification

Specific GHS hazard classifications for **2-(4-Cyclohexylphenoxy)ethanol** are not readily available. However, based on the known hazards of structurally similar compounds like 2-phenoxyethanol and other glycol ethers, the following potential hazards should be considered:

- Acute Oral Toxicity: May be harmful if swallowed.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.

It is crucial to handle this compound with care, assuming it may possess these hazards until more definitive data becomes available.

Section 3: Toxicological Data

No specific toxicological studies (e.g., LD50, LC50) for **2-(4-Cyclohexylphenoxy)ethanol** were found in the public domain. The table below is therefore presented with data gaps.

Researchers are strongly encouraged to perform a thorough risk assessment before use.

Endpoint	Species	Route	Value	Source
Acute Oral LD50	No data available	Oral	No data available	-
Acute Dermal LD50	No data available	Dermal	No data available	-
Acute Inhalation LC50	No data available	Inhalation	No data available	-
Skin Irritation	No data available	-	No data available	-
Eye Irritation	No data available	-	No data available	-

Section 4: Safety and Handling Protocols

Given the lack of specific safety data, a conservative approach to handling is recommended. The following protocols are based on general best practices for handling laboratory chemicals of unknown toxicity.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of appropriate PPE. The following are minimum recommendations:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene). Glove integrity should be inspected before each use.
- Body Protection: A laboratory coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area. If engineering controls are insufficient to control airborne exposure, a NIOSH-approved respirator may be necessary.

Engineering Controls

- Work with this compound should be conducted in a chemical fume hood to minimize inhalation exposure.

- Ensure eyewash stations and safety showers are readily accessible in the work area.

General Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where this chemical is handled.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.

Section 5: First Aid Measures

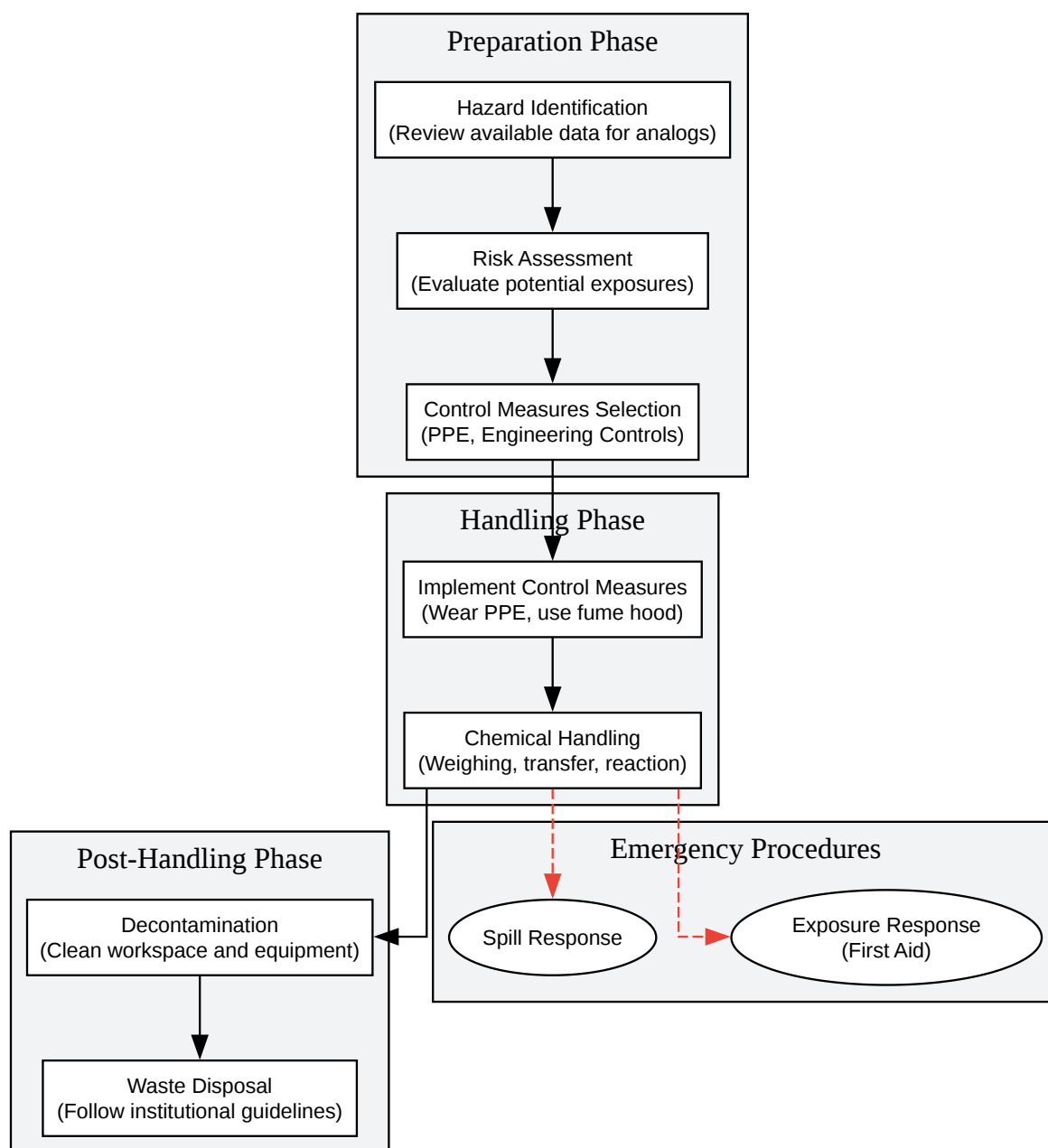
In the event of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Get medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention immediately.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Section 6: Experimental Workflows and Diagrams

General Safety and Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of **2-(4-Cyclohexylphenoxy)ethanol** in a research setting.

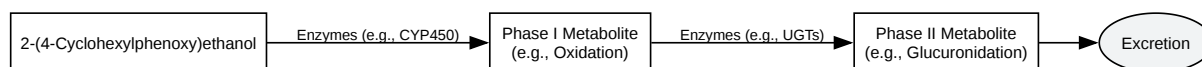


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Caption: General safety and handling workflow for **2-(4-Cyclohexylphenoxy)ethanol**.

Potential Metabolic Pathway (Generalized)

No specific signaling pathways for the toxicity of **2-(4-Cyclohexylphenoxy)ethanol** have been identified. The following diagram presents a generalized and hypothetical metabolic pathway for a generic phenoxyethanol compound, which may involve enzymatic transformations in the body. This is for illustrative purposes only and has not been experimentally validated for the title compound.



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